Cross-reactivity profiling of compounds synthesized from this intermediate

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Compound of Interest

Compound Name:	*Tert-butyl 3-(4-nitrophenoxy)pyrrolidine-1-carboxylate*
CAS No.:	*405887-36-7*
Cat. No.:	*B1288970*

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Title: Comprehensive Cross-Reactivity Profiling Guide: Pyrazolo[1,5-a]pyrimidine Derivatives
Subtitle: From ATP-Mimetic Scaffolds to Selective Kinase Probes

Executive Summary

This guide addresses the critical challenge of profiling compounds derived from the 3-aminopyrazolo[1,5-a]pyrimidine intermediate. While this "privileged scaffold" effectively mimics the adenine ring of ATP, enabling potent kinase inhibition, it inherently carries a high risk of promiscuity across the human kinome (500+ kinases).

This document moves beyond standard IC50 reporting. It establishes a rigorous, self-validating workflow to quantify selectivity, distinguish between biochemical binding and cellular occupancy, and identify off-target liabilities (e.g., CDK2/9 cross-reactivity in MAPK-targeted programs) using industry-standard metrics like the Selectivity Score (S-score) and Gini Coefficient.

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Part 1: The Intermediate & The Selectivity Challenge

The Scaffold: 3-aminopyrazolo[1,5-a]pyrimidine. Mechanism: Type I ATP-competitive inhibition. The Risk: Because the scaffold binds to the highly conserved hinge region of the kinase ATP pocket, derivatives often exhibit "pan-kinase" activity unless specific R-groups are introduced to exploit the "gatekeeper" residue or the solvent-exposed front pocket.

Core Objective: Differentiate between Compound A (Early-stage, promiscuous) and Compound B (Optimized, selective) using a multi-tiered profiling strategy.

Part 2: Comparative Profiling Methodologies

To objectively assess performance, we compare three distinct profiling tiers.

Feature	Biochemical Competition Binding (e.g., KINOMEscan)	Radiometric Activity Assays (e.g., HotSpot)	Cellular Target Engagement (NanoBRET)
Primary Readout	Binding Affinity ( )	Enzymatic Inhibition ( )	Intracellular Occupancy ( )
Throughput	Ultra-High (468+ Kinases)	High (Selected Panels)	Medium (Target Specific)
ATP Context	ATP-Independent (Thermodynamic binding)	Low ATP (Often)	Physiological ATP (mM levels)
False Positives	Low (Direct binding)	Medium (Interference possible)	Low (Ratiometric)
Key Advantage	The industry "Gold Standard" for broad selectivity mapping.	Measures functional consequence of binding.	Accounts for membrane permeability and intracellular ATP competition.

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Recommendation: Use Competition Binding for the primary broad sweep (Tier 1) and NanoBRET for validating critical off-targets in live cells (Tier 2).

Part 3: Experimental Protocols

Tier 1: Broad-Spectrum Competition Binding (The "Scan")

Objective: Determine the Selectivity Score (

) across 400+ kinases. Method: Active-site directed competition binding (e.g., phage display or immobilized ligand displacement).

Protocol Steps:

- Library Preparation: Dissolve the pyrazolo-pyrimidine derivative in 100% DMSO to 10 mM. Dilute to 100X final screening concentration (typically 1 µM or 10 µM).
- Kinase Tagging: Use T7 phage strains displaying specific kinase domains (DNA-tagged).
- Competition Incubation:
  - Combine: Kinase-tagged phage + Immobilized Ligand (Bait) + Test Compound.
  - Mechanism:[1] If your compound binds the kinase, it prevents the phage from binding the magnetic bead "bait."
  - Control: 1% DMSO (Negative), Staurosporine (Positive/Promiscuous).
- Elution & qPCR: Wash beads to remove unbound phage. Elute bound phage and quantify via qPCR.
- Calculation:
  - Note: Lower POC = Stronger Binding.

Tier 2: Cellular Target Engagement (NanoBRET)

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Objective: Confirm that the biochemical potency translates to live cells in the presence of 1-5 mM ATP.

Protocol Steps:

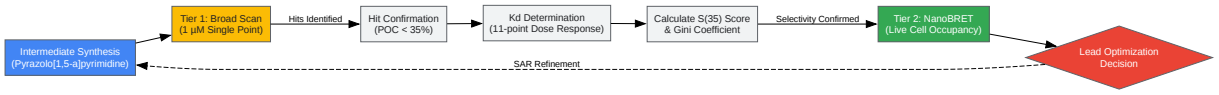
- Transfection: Transfect HEK293 cells with a plasmid encoding the Kinase-NanoLuc® fusion protein. Incubate 24 hours.
- Tracer Addition: Add a cell-permeable fluorescent tracer (broad-spectrum kinase inhibitor derivative) at a concentration near its

  .
- Compound Treatment: Treat cells with the test compound (serial dilution) for 2 hours.
  - Mechanism: The test compound competes with the tracer for the ATP pocket.
- BRET Measurement: Add NanoBRET™ substrate.[2] Measure donor emission (460 nm) and acceptor emission (618 nm).
- Data Fit: Calculate the BRET ratio (

). Fit to a 4-parameter logistic equation to determine cellular affinity.

Part 4: Visualization & Logic

Workflow Diagram: From Synthesis to Selectivity



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Caption: Integrated workflow for kinase inhibitor profiling. The process filters compounds from broad biochemical screening (Tier 1) to physiological validation (Tier 2).

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Part 5: Data Analysis & Case Study

To validate the "trustworthiness" of your data, you must calculate the Selectivity Score (

). This metric is more robust than citing a single "fold-selectivity" number.

Formula:

Hypothetical Case Study: Optimization of Intermediate A

Metric	Compound A (Parent)	Compound B (Optimized)	Interpretation
Target (BRAF)	12 nM	8 nM	Potency Maintained.
Off-Target (CDK2)	45 nM	>10,000 nM	Critical Success: Cell cycle liability removed.
Score (468 Kinases)	0.22 (Hits 103 kinases)	0.04 (Hits 18 kinases)	Compound B is highly selective.
NanoBRET Target Engagement	Full occupancy @ 100 nM	Full occupancy @ 100 nM	Both enter cells effectively.

Expert Insight: A high

score (>0.1) in the parent scaffold indicates the "adenine mimic" core is too exposed. The reduction in Compound B suggests successful "gatekeeper" engagement (e.g., adding a bulky group to the C3 or C7 position of the pyrazolo-pyrimidine).

Part 6: References

- Davis, M. I., et al. (2011). Comprehensive analysis of kinase inhibitor selectivity.[3][4][5] Nature Biotechnology, 29(11), 1046–1051.[4] [Link]
- Karaman, M. W., et al. (2008). A quantitative analysis of kinase inhibitor selectivity.[3][6] Nature Biotechnology, 26(1), 127–132.[6] [Link]

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- Vasta, J. D., et al. (2018). Quantitative, Wide-Spectrum Kinase Profiling in Live Cells for Assessing the Effect of Cellular ATP on Target Engagement. Cell Chemical Biology, 25(2), 206–214. [Link]
- Eurofins Discovery. KINOMEscan® Kinase Assay Protocol. [Link]

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Sources

- 1. academic.oup.com [academic.oup.com]
- 2. promegaconnections.com [promegaconnections.com]
- 3. ClinPGx [clinpgx.org]
- 4. Comprehensive analysis of kinase inhibitor selectivity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. reactionbiology.com [reactionbiology.com]
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